

# Solubility of 2-Cyano-5-methoxybenzoic Acid in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Cyano-5-methoxybenzoic acid

Cat. No.: B061093

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-Cyano-5-methoxybenzoic acid** in various organic solvents. A thorough search of scientific literature, databases, and patent filings did not yield specific quantitative solubility data for this compound. However, this guide offers a robust framework for researchers to determine and present this crucial data, including a detailed experimental protocol and a logical workflow for solubility determination. Understanding the solubility of **2-Cyano-5-methoxybenzoic acid** is essential for its application in medicinal chemistry, pharmaceutical formulation, and chemical synthesis.

## Data Presentation

While specific experimental values for the solubility of **2-Cyano-5-methoxybenzoic acid** are not currently available in the reviewed literature, it is critical to present such data in a clear and structured format for comparative analysis. The following tables are provided as a template for researchers to populate with their experimentally determined data.

Table 1: Molar Solubility of **2-Cyano-5-methoxybenzoic acid** in Various Organic Solvents at Different Temperatures

Solvent	Temperature (°C)	Molar Solubility (mol/L)
Methanol	25	Data Not Available
40	Data Not Available	
Ethanol	25	Data Not Available
40	Data Not Available	
Acetone	25	Data Not Available
40	Data Not Available	
Ethyl Acetate	25	Data Not Available
40	Data Not Available	
Dichloromethane	25	Data Not Available
40	Data Not Available	
Dimethyl Sulfoxide (DMSO)	25	Data Not Available
40	Data Not Available	
Toluene	25	Data Not Available
40	Data Not Available	

Table 2: Solubility of **2-Cyano-5-methoxybenzoic acid** in Grams per Liter (g/L) in Various Organic Solvents at 25 °C

Solvent	Solubility (g/L)
Methanol	Data Not Available
Ethanol	Data Not Available
Acetone	Data Not Available
Ethyl Acetate	Data Not Available
Dichloromethane	Data Not Available
Dimethyl Sulfoxide (DMSO)	Data Not Available
Toluene	Data Not Available

## Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound in a given solvent. This protocol outlines the steps for determining the solubility of **2-Cyano-5-methoxybenzoic acid**.

### 1. Materials and Equipment:

- **2-Cyano-5-methoxybenzoic acid** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Scintillation vials or flasks with screw caps
- Shaking incubator or orbital shaker with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes

- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer

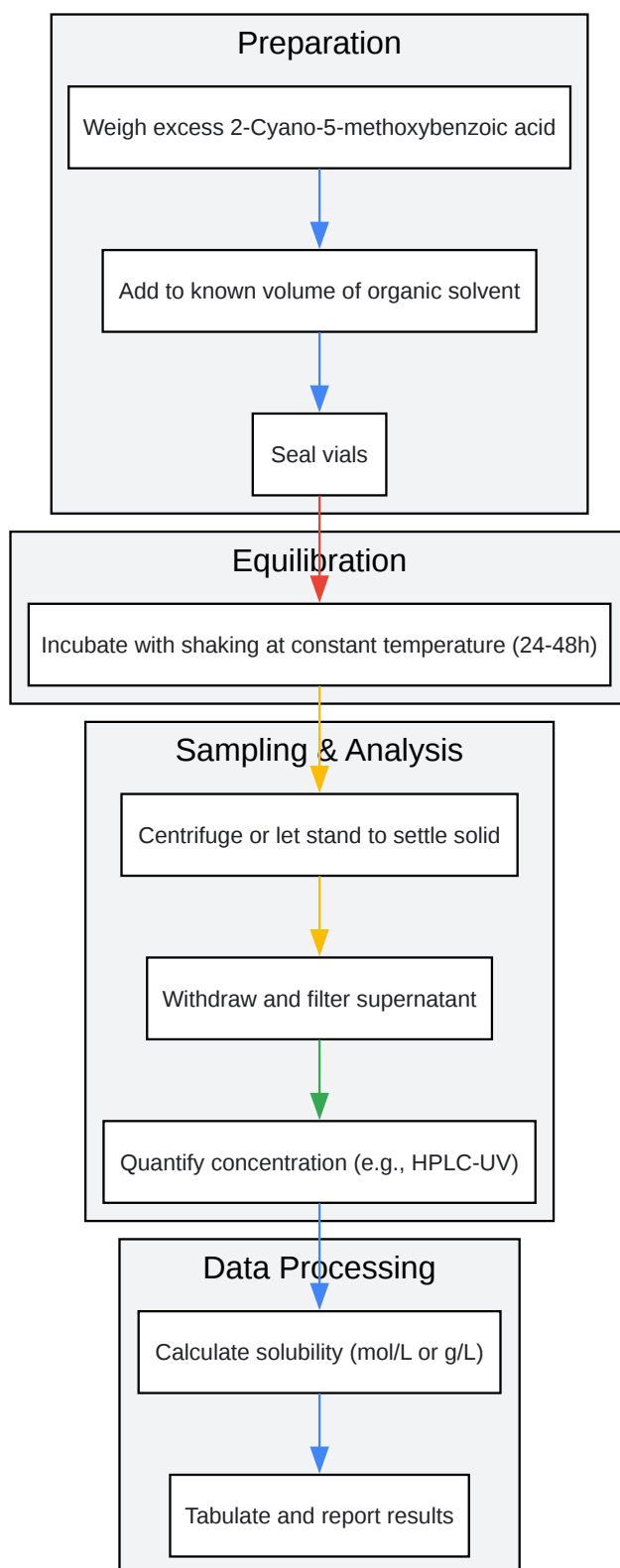
## 2. Procedure:

- Preparation of Saturated Solutions:
  - Add an excess amount of **2-Cyano-5-methoxybenzoic acid** to a series of vials, each containing a known volume of a different organic solvent. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a shaking incubator set at a constant temperature (e.g., 25 °C or 37 °C).
  - Agitate the samples for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium. A preliminary experiment can be conducted to determine the time required to reach equilibrium by taking measurements at different time points.
- Sample Collection and Preparation:
  - After the equilibration period, remove the vials from the shaker and allow the undissolved solid to settle by letting them stand or by centrifugation.
  - Carefully withdraw a known volume of the supernatant using a syringe.
  - Filter the collected supernatant through a syringe filter into a clean vial to remove any remaining solid particles.
- Quantification:
  - Prepare a series of standard solutions of **2-Cyano-5-methoxybenzoic acid** of known concentrations in the respective organic solvent.
  - Analyze the filtered supernatant and the standard solutions using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.

- Construct a calibration curve from the standard solutions to determine the concentration of **2-Cyano-5-methoxybenzoic acid** in the saturated supernatant.
- Data Analysis:
  - The solubility is expressed as the concentration of the compound in the saturated solution (e.g., in mol/L or g/L).
  - Perform the experiment in triplicate for each solvent and report the average solubility and standard deviation.

## Workflow for Solubility Determination

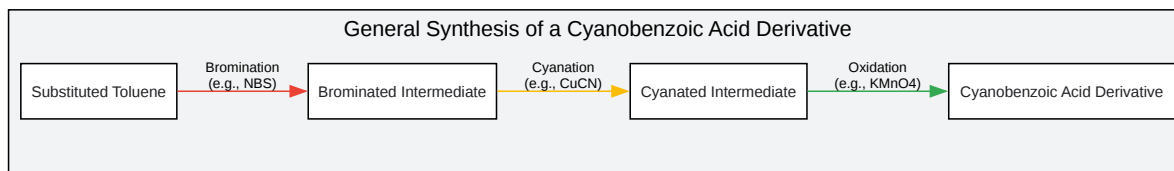
The following diagram illustrates the logical workflow for the experimental determination of the solubility of **2-Cyano-5-methoxybenzoic acid**.



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Caption: Workflow for determining the solubility of **2-Cyano-5-methoxybenzoic acid**.

In the absence of a known signaling pathway directly involving **2-Cyano-5-methoxybenzoic acid**, a logical diagram illustrating the synthesis of a related compound is provided for context within drug development research. The following diagram outlines a general synthesis approach for a cyanobenzoic acid derivative.



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Caption: General synthesis pathway for a cyanobenzoic acid derivative.

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